

A Researcher's Guide to Selecting and Validating 5,5'-Dibromo-bapta Suppliers

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Compound of Interest

Compound Name: 5,5'-Dibromo-bapta

Cat. No.: B1147785

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For researchers, scientists, and drug development professionals, the quality and purity of chemical reagents are paramount to achieving reliable and reproducible experimental results. **5,5'-Dibromo-bapta**, a crucial calcium chelator used to buffer intracellular calcium concentrations, is no exception. The performance of this reagent can be significantly impacted by its purity, the presence of contaminants, and its true affinity for calcium. This guide provides a side-by-side comparison of several prominent suppliers of **5,5'-Dibromo-bapta** based on their publicly available data and, more importantly, offers detailed experimental protocols for in-house validation to ensure the selection of the most suitable product for your research needs.

Supplier Comparison

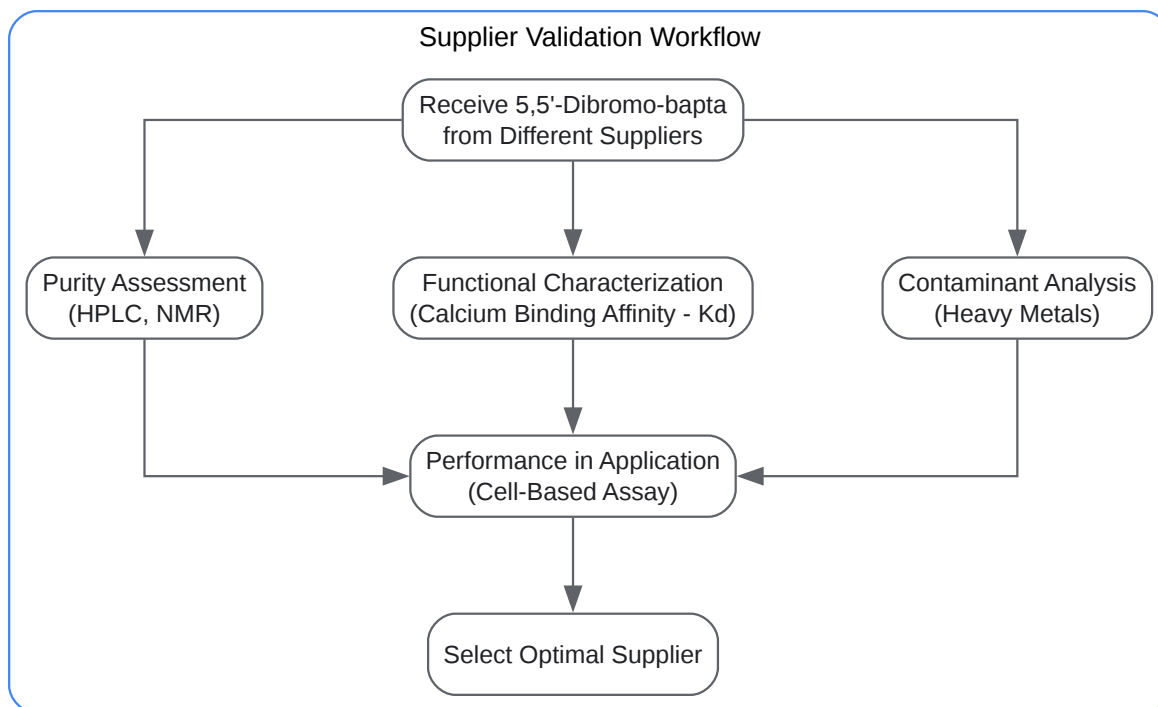
The following table summarizes the specifications for **5,5'-Dibromo-bapta** as provided by various suppliers. It is important to note that this information is based on the suppliers' own quality control data and has not been independently verified in a head-to-head comparison. The primary purpose of this table is to provide a preliminary overview to aid in the initial selection process.

Supplier	Product Name	Catalog Number (Example)	Purity Specification	Form	Reported Ca ²⁺ Kd (no Mg ²⁺)
Biotium	5,5'-Dibromo BAPTA, Tetrapotassium Salt	50004	Not specified, CoA available on request	Tetrapotassium Salt	3.6 μ M[1][2][3][4]
Santa Cruz Biotechnology	5,5'-Dibromo-BAPTA	sc-203663	\geq 94%[5]	Free Acid	Not specified
Cenmed Enterprises	5,5'-Dibromo BAPTA tetrapotassium	D131298-250mg	\geq 95%	Tetrapotassium Salt	Not specified
MedChemExpress	5,5'-Dibromo BAPTA tetrapotassium	HY-D1639	Not specified, CoA available	Tetrapotassium Salt	Not specified
Aladdin Scientific	5,5'-Dibromo BAPTA, tetrapotassium salt	D131298	\geq 95%	Tetrapotassium Salt	Not specified
Tocris	BAPTA	2786	\geq 95% (HPLC) (for BAPTA)	Free Acid	Not specified

Note: Data is subject to change and may vary by lot. Researchers should always consult the most recent certificate of analysis (CoA) from the supplier.

The Importance of In-House Validation

Given the variability in supplier-provided data and the potential for lot-to-lot differences, performing in-house validation is a critical step. The following experimental protocols provide a framework for assessing the key quality attributes of **5,5'-Dibromo-bapta**.



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Caption: A logical workflow for the comprehensive validation of **5,5'-Dibromo-bapta** from various suppliers.

Experimental Protocols

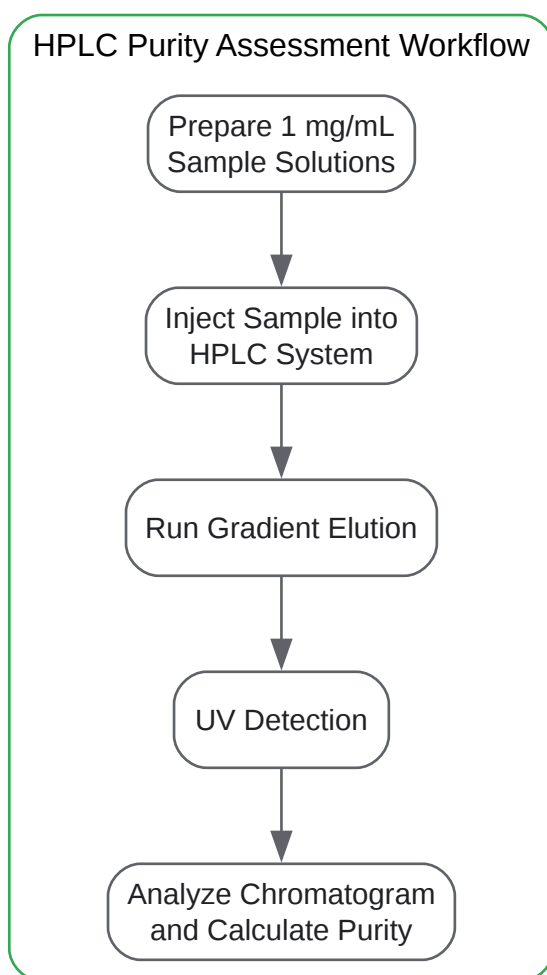
Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for assessing the purity of **5,5'-Dibromo-bapta**. The exact parameters may need to be optimized for the specific HPLC system and column used.

Methodology:

- **Sample Preparation:** Accurately weigh and dissolve the **5,5'-Dibromo-bapta** from each supplier in a suitable solvent (e.g., water for the tetrapotassium salt, or an organic solvent with a buffer for the free acid) to a final concentration of 1 mg/mL.

- HPLC System:
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m particle size).
 - Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% trifluoroacetic acid in water) and an organic solvent (e.g., acetonitrile).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector at a wavelength where the compound has maximum absorbance (e.g., 254 nm).
- Procedure:
 - Equilibrate the column with the initial mobile phase conditions.
 - Inject a standard volume (e.g., 10 μ L) of each sample.
 - Run a linear gradient to elute the compound and any impurities.
 - Analyze the resulting chromatogram to determine the area of the main peak relative to the total area of all peaks. Purity is calculated as (Area of Main Peak / Total Area of All Peaks) x 100%.



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Caption: A streamlined workflow for determining the purity of **5,5'-Dibromo-bapta** using HPLC.

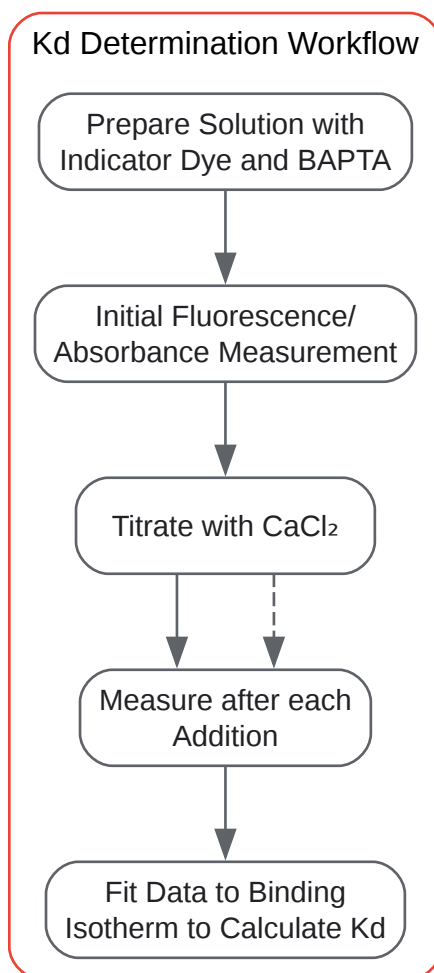
Determination of Calcium Dissociation Constant (K_d)

The calcium binding affinity is a critical parameter for a calcium chelator. This can be determined using a variety of methods, including spectrophotometric or fluorometric titrations with a calcium indicator dye.

Methodology:

- Materials:
 - **5,5'-Dibromo-bapta** solution of known concentration.

- A calcium indicator dye with a known K_d for calcium (e.g., Fura-2, Indo-1).
- Calcium chloride solution of a precise, high concentration.
- Calcium-free buffer (e.g., MOPS or HEPES with KCl).
- Procedure:
 - In a cuvette, prepare a solution containing the calcium indicator dye and the **5,5'-Dibromo-bapta** in the calcium-free buffer.
 - Measure the fluorescence (or absorbance) of the solution.
 - Perform a titration by adding small, precise aliquots of the calcium chloride solution.
 - Measure the fluorescence (or absorbance) after each addition, allowing the solution to equilibrate.
 - The data is then fitted to a binding isotherm to calculate the apparent K_d of the **5,5'-Dibromo-bapta** in the presence of the indicator dye.

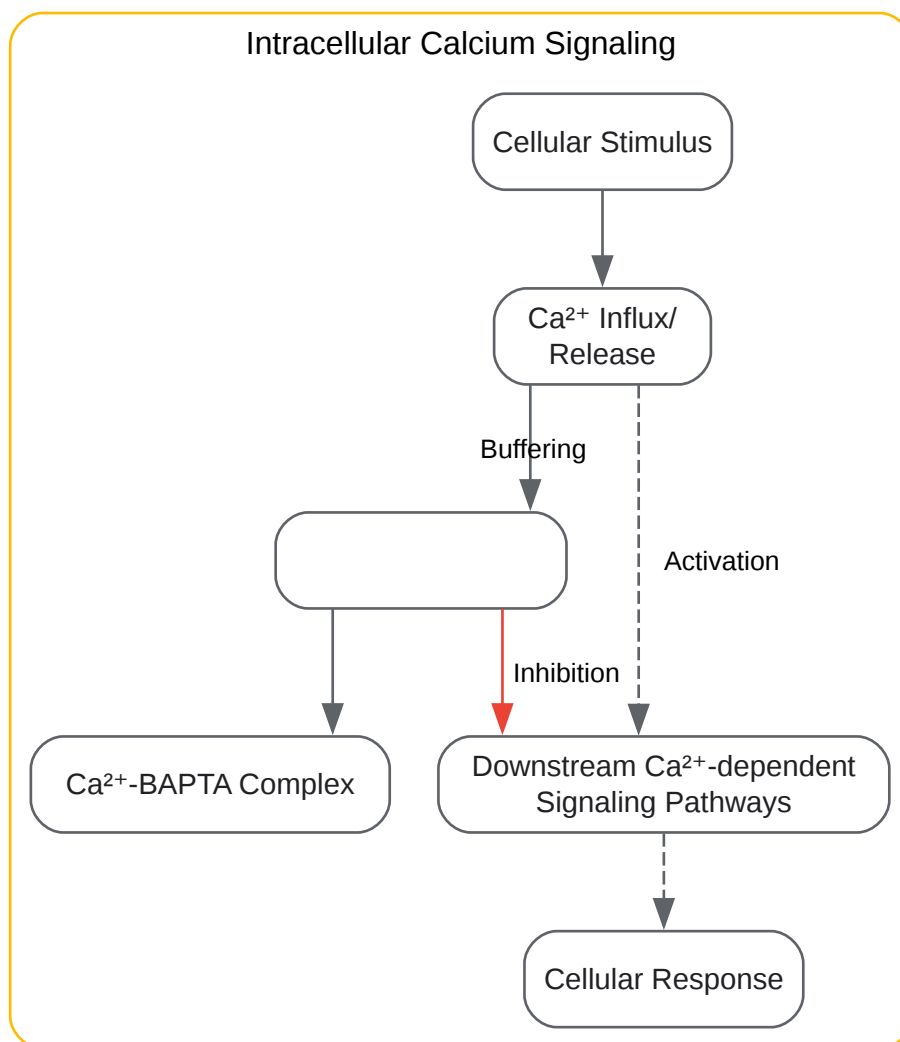


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Caption: A workflow for determining the calcium dissociation constant (K_d) of **5,5'-Dibromo-bapta**.

Role in Calcium Signaling

5,5'-Dibromo-bapta acts as a buffer by binding to free intracellular calcium ions (Ca²⁺), thereby preventing them from activating downstream signaling pathways. This is particularly useful for studying the necessity of calcium transients in various cellular processes.



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Caption: The role of **5,5'-Dibromo-bapta** in buffering intracellular calcium and inhibiting downstream signaling.

By following these guidelines and performing rigorous in-house validation, researchers can confidently select a supplier for **5,5'-Dibromo-bapta** that meets the high standards required for their experimental work, ultimately contributing to the reliability and integrity of their research findings.

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